

An In-depth Technical Guide to Pentaerythritol Tetrabenzoate (CAS 4196-86-5)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentaerythritol tetrabenzoate

Cat. No.: B1581646

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An Overview for Researchers, Scientists, and Drug Development Professionals

Pentaerythritol Tetrabenzoate (PETB), identified by CAS number 4196-86-5, is a tetraester of pentaerythritol and benzoic acid.[1][2] This compound presents as a white to off-white or cream-colored crystalline powder.[3][4][5] It is a versatile chemical intermediate and additive with significant applications across various industrial sectors, primarily valued for its role as a solid plasticizer.[6] Its high thermal stability and compatibility with a range of polymers make it a subject of interest in material science and chemical manufacturing.[7][8]

Physicochemical and Toxicological Properties

The fundamental properties of **Pentaerythritol Tetrabenzoate** are crucial for its handling, formulation, and application. It is characterized by its high molecular weight and low water solubility.[5][9]

Physicochemical Data

The key physical and chemical characteristics of PETB are summarized below.

Property	Value	Reference
CAS Number	4196-86-5	[3]
Molecular Formula	C ₃₃ H ₂₈ O ₈	[5][6]
Molecular Weight	552.57 g/mol	[5][6]
Appearance	White to off-white solid/crystalline powder	[3][4]
Melting Point	102-104 °C	[3][5][10]
Boiling Point	~583.14 °C (rough estimate)	[5]
Density	~1.1594 g/cm ³ (rough estimate)	[5]
Water Solubility	10 µg/L at 20°C; Insoluble	[5]
Solubility in other Solvents	Soluble in Ethyl Acetate; Soluble in hot methyl and ethyl alcohol; Poorly soluble in aliphatic and aromatic hydrocarbons.[3][9]	
Purity (by HPLC)	≥ 97.0% - 98.0%	[3][4]
LogP	6.2 at 25°C	[5]

Toxicological Profile

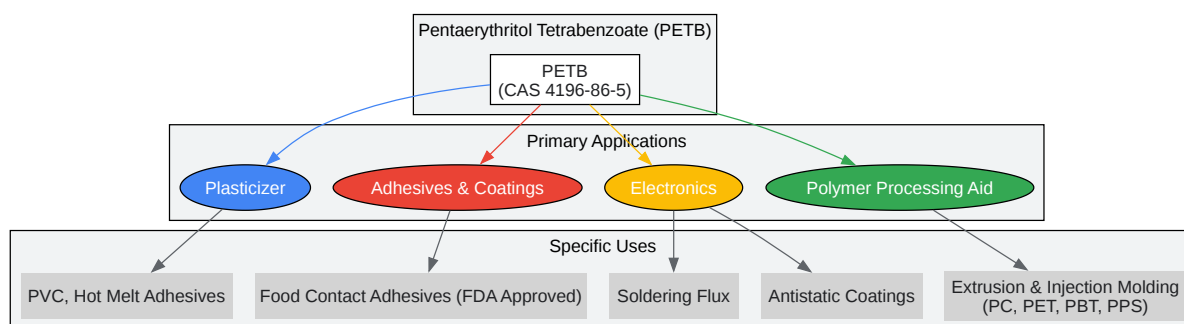
Pentaerythritol Tetrabenzoate is classified as harmful if swallowed.[10][11][12] It is considered mildly toxic by ingestion and can be an irritant.[3][5] When heated to decomposition, it may emit acrid smoke and irritating fumes.[5]

Parameter	Value	Species	Reference
LD50 (Oral)	10 g/kg	Rat	[5][7]
GHS Classification	Acute Toxicity (Oral), Category 4	N/A	[10][11]
Hazard Statements	H302: Harmful if swallowed	N/A	[10][11]

Core Applications

PETB's unique properties lend it to a wide array of industrial uses. Its primary function is as a plasticizer, but it also serves as a processing aid, mold release agent, and component in specialized formulations.[3]

- **Plasticizer:** It is extensively used as a plasticizer for polyvinyl chloride (PVC) resins, various hot melt adhesives, and copolyesters.[4][13] In PVC, it improves calendering properties and thermal stability.[8] It can be incorporated in amounts up to 40% by weight in vinyl resin compositions.[14]
- **Adhesives and Coatings:** PETB is a component in low-temperature laminating adhesives and is approved by the FDA for use in adhesives and coatings intended for food contact under CFR 21, 175.105.[1][4] It is particularly useful in heat-activated adhesives that require high activation temperatures.[13]
- **Electronic Materials:** It functions as a flux or soldering aid in synthetic resin fluxes, where it decomposes during soldering leaving minimal, non-corrosive residues.[1][4] It is also used as an antistatic agent for surface coatings on electronic materials.[3]
- **Processing Aid:** Due to its excellent thermal stability, PETB acts as a lubricant for the extrusion and injection molding of thermoplastic engineering plastics such as PC, PET, PBT, and PPS.[8]
- **Other Uses:** It is found in flame retardant compositions containing boron compounds and as an auxiliary agent for liquid crystal materials.[3][4]



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Caption: Logical relationships of PETB's core applications.

Experimental Protocols

Detailed methodologies are essential for the synthesis, analysis, and application of chemical compounds.

Synthesis of Pentaerythritol Tetrabenzoate

A common method for synthesizing PETB involves the esterification of pentaerythritol with benzoyl chloride.^[15]

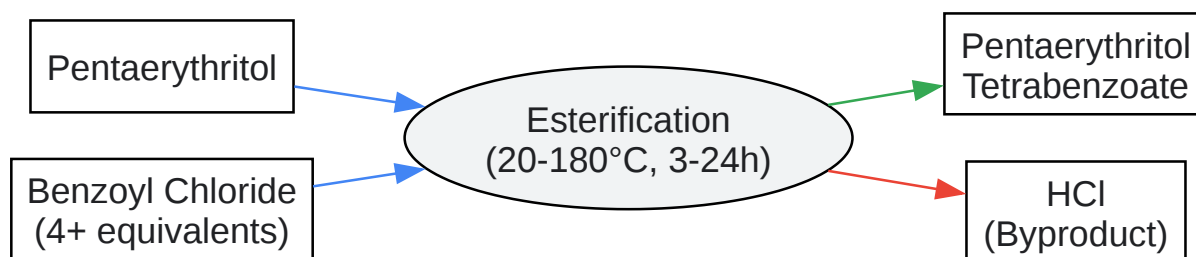
Materials:

- Pentaerythritol
- Benzoyl Chloride
- Acid binding agent (optional)

- Solvent (optional, e.g., toluene)
- Nitrogen or Argon atmosphere

Procedure:

- Prepare the raw materials, pentaerythritol and benzoyl chloride, in a molar ratio of 1:4.0 to 1:4.4.[15]
- Charge a reaction flask with the prepared pentaerythritol and benzoyl chloride.[15] A solvent can be added, up to 80% of the amount of benzoyl chloride.[15]
- The reaction is conducted under a nitrogen or argon atmosphere at normal pressure.[15]
- Maintain the reaction temperature between 20°C and 180°C for a duration of 3 to 24 hours.[15]
- An acid binding agent can be added to absorb the hydrogen chloride byproduct.[15]
- Upon completion, the product can be purified, for example, through recrystallization.



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Caption: Synthesis pathway for **Pentaerythritol Tetrabenzoate**.

Application Protocol: Plasticization of PVC

This protocol describes the process for incorporating PETB into a polyvinyl chloride (PVC) resin to create a homogeneous, plasticized composition.[14]

Materials:

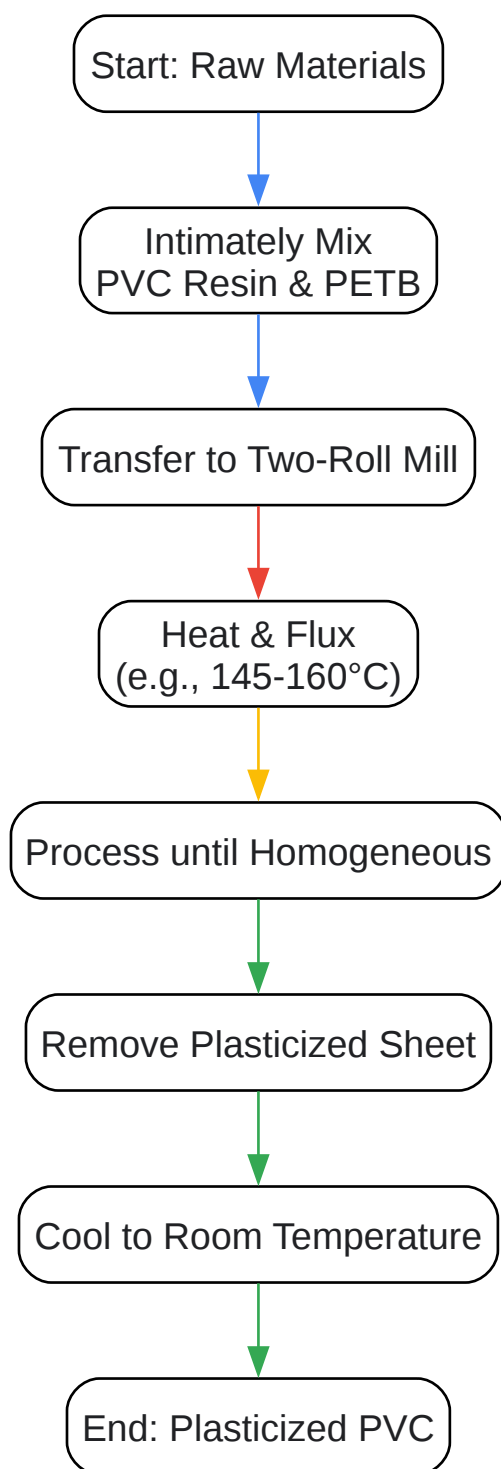
- Polymerized vinyl chloride (PVC) resin
- **Pentaerythritol Tetrabenzoate** (e.g., 25 parts by weight per 100 parts of resin)

Equipment:

- Differential-speed two-roll mill

Procedure:

- Intimately mix 100 parts by weight of the PVC resin with 25 parts by weight of **Pentaerythritol Tetrabenzoate**.[\[14\]](#)
- Transfer the mixture to a two-roll mill.
- Set the temperature of the rolls. For example, one roll can be maintained at 160°C and the other at 145°C.[\[14\]](#)
- Blend and flux the mixture on the mill until a homogeneous composition is formed. The PETB facilitates the fluxing and smooth processing of the PVC at the milling temperature.[\[14\]](#)
- Once homogeneity is achieved, remove the resulting sheet from the rolls.
- Allow the sheet to cool to room temperature for subsequent evaluation.



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Caption: Experimental workflow for PVC plasticization with PETB.

Purity Analysis via High-Performance Liquid Chromatography (HPLC)

While specific, detailed experimental protocols for PETB analysis were not available in the searched literature, a general methodology for purity assessment of a non-volatile, UV-active compound like PETB by HPLC can be outlined. Purity is often specified as NLT (Not Less Than) 97.0%.^[3]

Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m)

Mobile Phase (Isocratic):

- A mixture of Acetonitrile and Water (e.g., 85:15 v/v). The exact ratio would require method development and validation.

Procedure:

- Standard Preparation: Accurately weigh and dissolve a reference standard of PETB in a suitable solvent (e.g., Acetonitrile) to a known concentration.
- Sample Preparation: Accurately weigh and dissolve the PETB sample in the same solvent to a similar concentration as the standard.
- Chromatographic Conditions:
 - Set the column temperature (e.g., 30°C).
 - Set the mobile phase flow rate (e.g., 1.0 mL/min).
 - Set the UV detector wavelength. The aromatic rings in the benzoate groups suggest detection around 254 nm would be appropriate.
- Analysis: Inject equal volumes of the standard and sample solutions into the chromatograph. Record the chromatograms.

- Calculation: Calculate the purity of the sample by comparing the peak area of the main analyte in the sample chromatogram to the peak area of the standard, using the area normalization method or by comparison against the external standard.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Pentaerythritol Tetrabenzoate (CAS 4196-86-5)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581646#pentaerythritol-tetrabenzoate-cas-number-4196-86-5-properties]

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